

An In-depth Technical Guide to 5-Oxohexanenitrile: Structure, Isomerism, and Synthesis

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Compound of Interest

Compound Name: 5-Oxohexanenitrile

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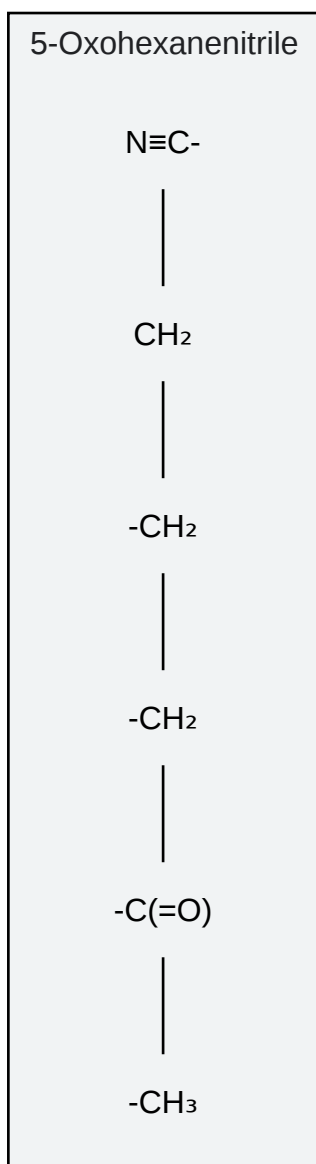
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-oxohexanenitrile**, a key intermediate in the synthesis of various organic compounds. The document details its structural formula, explores its various isomers, presents key physicochemical data, and outlines a detailed experimental protocol for its synthesis.

Structural Formula of 5-Oxohexanenitrile

5-Oxohexanenitrile, also known as 4-acetylbutyronitrile, is a bifunctional organic molecule containing both a ketone and a nitrile functional group.^[1] Its molecular formula is C_6H_9NO , and its molecular weight is approximately 111.14 g/mol.^{[1][2][3]} The structure consists of a six-carbon chain with a nitrile group ($-C\equiv N$) at one terminus (C1) and a ketone group ($C=O$) at the C5 position.

The IUPAC name for this compound is **5-oxohexanenitrile**.^[1] Other synonyms include 5-oxohexanonitrile, 5-ketohexanenitrile, and methyl 3-cyanopropyl ketone.^{[1][2][4]}



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Caption: Structural representation of **5-Oxohexanenitrile**.

Isomerism in 5-Oxohexanenitrile

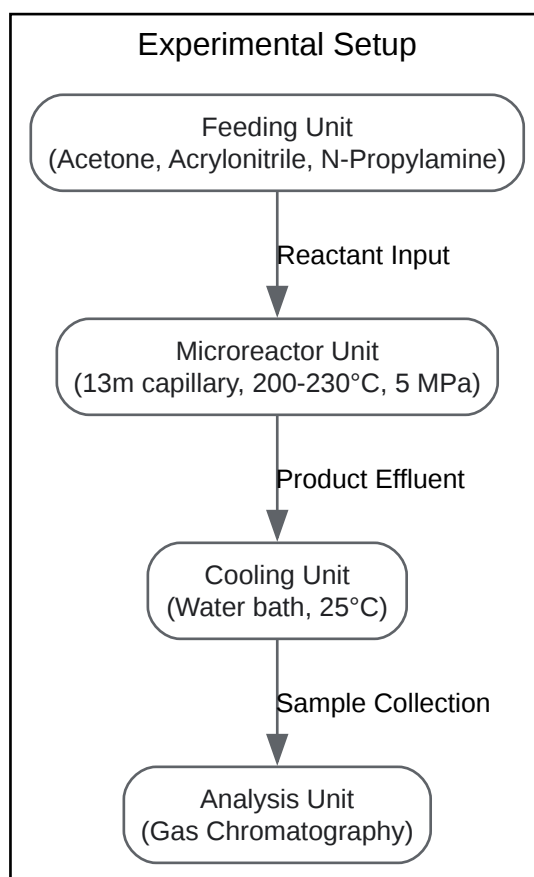
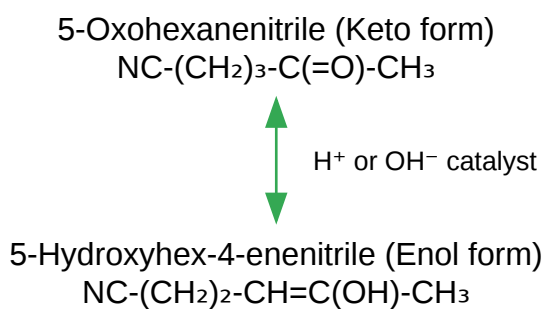
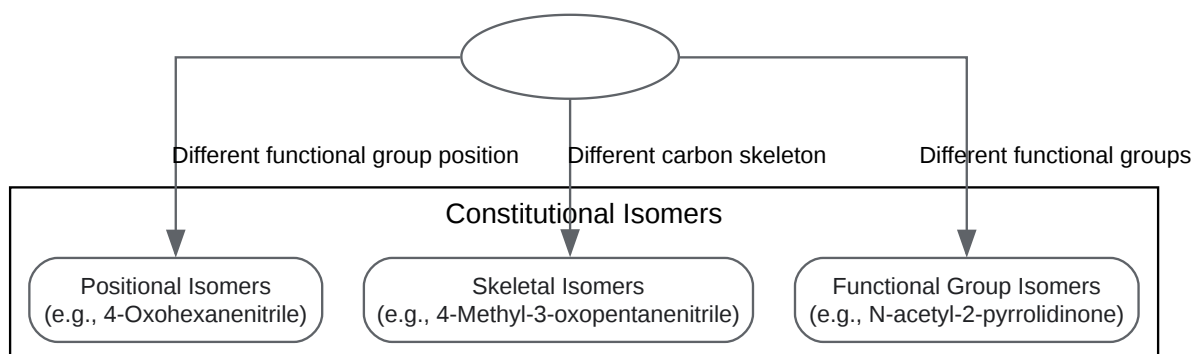
Isomers are molecules that share the same molecular formula but have different arrangements of atoms.^{[5][6]} For C₆H₉NO, a variety of constitutional isomers and tautomers exist.

Constitutional Isomers

Constitutional isomers have the same molecular formula but different connectivity.^{[5][6][7]}

These can be categorized as positional, skeletal, or functional group isomers.

- **Positional Isomers:** These isomers differ in the position of the functional groups (ketone and nitrile) along the carbon backbone.
- **Skeletal Isomers:** These isomers have different arrangements of the carbon chain, such as branching.
- **Functional Group Isomers:** These isomers have different functional groups altogether, despite having the same molecular formula. Examples include cyclic structures, amides, or compounds with hydroxyl and alkyne groups.



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